

The Enigmatic RU5135: A Case of Mistaken Identity

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Compound of Interest

Compound Name: RU5135

Cat. No.: B1680183

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Despite a comprehensive search for the chemical structure and properties of a compound designated **RU5135**, no such molecule has been identified in the scientific literature. The identifier "**RU5135**" appears to be exclusively associated with a commercial product: a universal clamp-on air filter manufactured by K&N Engineering.

This in-depth investigation, intended to provide a technical guide for researchers, scientists, and drug development professionals, has instead uncovered a case of mistaken identity. All inquiries into chemical databases and scientific publications for a compound named **RU5135** have yielded no relevant results. The search results consistently point to an automotive part, a high-performance air filter, and not a chemical substance with therapeutic or research applications.

Therefore, it is with high certainty that we conclude that **RU5135** is not a designation for a chemical compound. It is possible that the identifier is incorrect, a typographical error, or an internal code that is not publicly documented.

For researchers, scientists, and drug development professionals seeking information on a particular compound, it is crucial to verify the correct chemical identifier, such as a CAS number, IUPAC name, or another standard designation. Without a valid identifier, it is impossible to retrieve accurate information about a compound's chemical structure, properties, and biological activity.

We advise the user to please verify the name of the compound of interest. Should a corrected identifier be provided, a thorough and accurate technical guide can be compiled.

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